

Physicochemical Profile of 2-Chloro-4-hydroxybenzonitrile

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Compound of Interest

Compound Name: 2-Chloro-4-hydroxybenzonitrile

CAS No.: 3336-16-1

Cat. No.: B1349109

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2-Chloro-4-hydroxybenzonitrile is a substituted aromatic compound with the chemical formula C_7H_4ClNO . Its structure, featuring a nitrile group, a hydroxyl group, and a chlorine atom on the benzene ring, dictates its chemical reactivity and physical properties. The interplay of these functional groups, particularly the potential for hydrogen bonding from the hydroxyl group and the dipole moment of the nitrile and chloro groups, significantly influences its crystalline structure and, consequently, its melting point.

A precise melting point is a primary indicator of the purity of a crystalline solid. For **2-Chloro-4-hydroxybenzonitrile**, a sharp melting range is indicative of high purity, whereas a broad or depressed melting range often suggests the presence of impurities.

Table 1: Key Physicochemical Properties of **2-Chloro-4-hydroxybenzonitrile**

Property	Value	Source
Melting Point	173-176 °C	
Molecular Formula	C ₇ H ₄ ClNO	
Molecular Weight	153.56 g/mol	
CAS Number	33599-19-6	
Appearance	Off-white to light yellow crystalline powder	
Boiling Point	311.5±32.0 °C (Predicted)	
Density	1.46±0.1 g/cm ³ (Predicted)	
pKa	6.83±0.10 (Predicted)	

The Role of Melting Point in Pharmaceutical Development

In the context of drug development, the melting point is more than a simple physical constant; it is a critical parameter that informs several downstream processes:

- **Purity Assessment:** As the most accessible and rapid method for assessing the purity of a crystalline active pharmaceutical ingredient (API) or intermediate, a well-defined melting point is a crucial quality control checkpoint.
- **Formulation Development:** The melting point influences the choice of formulation strategies. For instance, it is a key factor in determining the feasibility of hot-melt extrusion or the physical stability of a suspension.
- **Polymorph Screening:** Different crystalline forms (polymorphs) of the same compound can exhibit different melting points. Identifying and controlling polymorphism is critical as it can impact solubility, bioavailability, and stability.
- **Process Chemistry:** Monitoring the melting point of intermediates like **2-Chloro-4-hydroxybenzonitrile** throughout the synthesis and purification process ensures that the

desired quality is maintained at each step.

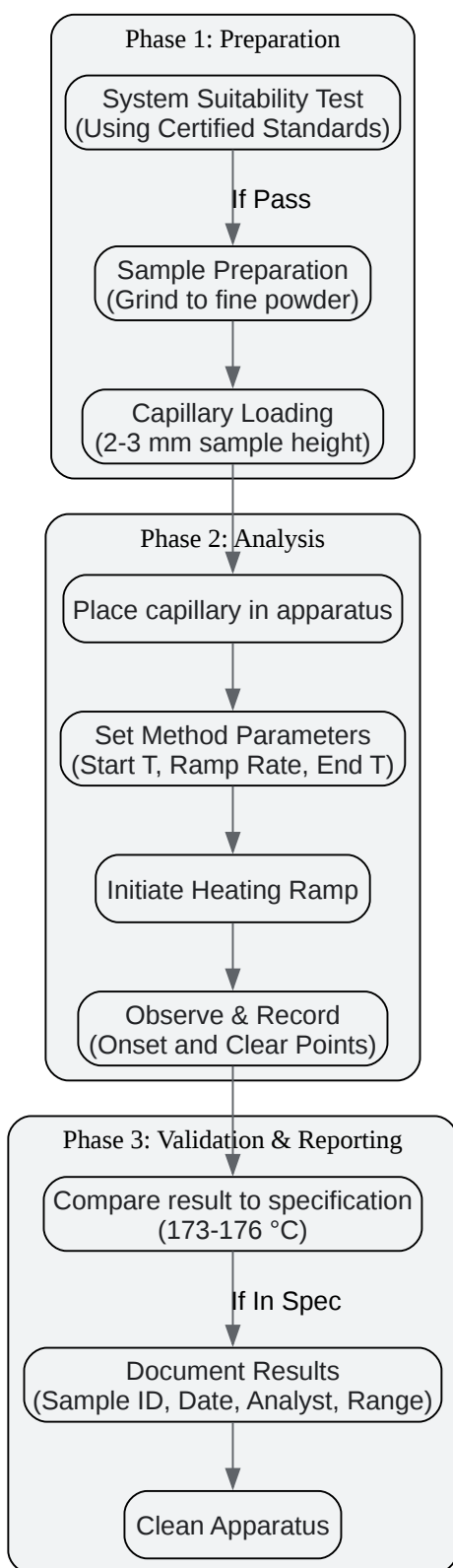
Standard Operating Procedure for Melting Point Determination

The following protocol outlines a robust method for the accurate determination of the melting point of **2-Chloro-4-hydroxybenzonitrile** using a modern digital melting point apparatus. This procedure is designed to be self-validating by incorporating system suitability checks.

Materials and Equipment

- **2-Chloro-4-hydroxybenzonitrile** sample
- Digital melting point apparatus (e.g., Mettler Toledo MP70 or similar)
- Capillary tubes (one end sealed)
- Certified melting point standards (e.g., Vanillin, Caffeine)
- Spatula
- Mortar and pestle (if sample is not a fine powder)

Experimental Workflow



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Caption: Workflow for Melting Point Determination.

Step-by-Step Protocol

- System Suitability:
 - Before analyzing the sample, verify the apparatus's performance using a certified reference standard with a melting point near that of **2-Chloro-4-hydroxybenzonitrile**.
 - The measured melting point of the standard must fall within the certified range. This step ensures the trustworthiness of the instrument.
- Sample Preparation:
 - Ensure the **2-Chloro-4-hydroxybenzonitrile** sample is a fine, dry powder. If necessary, gently grind the sample using a mortar and pestle to ensure uniform heat transfer.
 - Tap the open end of a capillary tube into the powder until a sample column of 2-3 mm is achieved. Pack the sample tightly by tapping the sealed end of the capillary on a hard surface.
- Instrument Setup and Analysis:
 - Set the starting temperature to approximately 165 °C.
 - Set the heating ramp rate to 1 °C/minute. A slow ramp rate is crucial for accurately observing the melting transition.
 - Set the end temperature to 185 °C.
 - Place the loaded capillary into the heating block of the apparatus.
 - Initiate the heating program.
- Data Recording and Interpretation:
 - Visually observe the sample through the apparatus's viewing port.
 - Record the Onset Temperature: The temperature at which the first drop of liquid becomes visible.

- Record the Clear Point Temperature: The temperature at which the last solid crystal melts, and the substance is completely liquid.
- The recorded melting point is the range from the Onset to the Clear Point. For a pure sample of **2-Chloro-4-hydroxybenzonitrile**, this range should be narrow (e.g., $\leq 1\text{ }^{\circ}\text{C}$) and fall within the expected 173-176 $^{\circ}\text{C}$ range.

Causality and Trustworthiness in Measurement

- Heating Rate: A fast heating rate can lead to an artificially high and broad melting range because the sample's temperature lags behind the furnace temperature. The choice of a 1 $^{\circ}\text{C}/\text{minute}$ ramp is a standard practice that allows for thermal equilibrium to be maintained.
- Sample Packing: Inconsistent or loose packing can cause poor heat transfer, resulting in a wider melting range. A densely packed, uniform sample is essential for a sharp, reproducible result.
- Purity: Impurities disrupt the crystal lattice, typically causing a depression and broadening of the melting range. This phenomenon, known as melting point depression, is a fundamental principle used to assess purity. Therefore, a result below 173 $^{\circ}\text{C}$ or a range greater than 2 $^{\circ}\text{C}$ should trigger an investigation into the sample's purity.

Conclusion

The melting point of **2-Chloro-4-hydroxybenzonitrile**, correctly determined to be within the 173-176 $^{\circ}\text{C}$ range, serves as a reliable indicator of its identity and purity. The experimental protocol detailed in this guide emphasizes a systematic approach, incorporating system suitability and controlled parameters to ensure data integrity. For researchers in pharmaceutical development, adherence to such a robust methodology is fundamental for guaranteeing the quality of starting materials and intermediates, ultimately contributing to the safety and efficacy of the final drug product.

References

- **2-Chloro-4-hydroxybenzonitrile**, PubChem, National Center for Biotechnology Information. [\[Link\]](#)

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